

Calcium Trifluoroacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Calcium trifluoroacetate

Cat. No.: B12773229

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CAS Number: 60884-90-4

This technical guide provides an in-depth overview of **calcium trifluoroacetate**, a versatile chemical compound with significant applications in organic synthesis and emerging potential in drug development. This document is intended for researchers, scientists, and professionals in the fields of chemistry and pharmacology, offering detailed information on its properties, synthesis, and applications, supplemented with experimental protocols and mechanistic insights.

Chemical and Physical Properties

Calcium trifluoroacetate, with the chemical formula $\text{C}_4\text{CaF}_6\text{O}_4$, is the calcium salt of trifluoroacetic acid.[1] It is a white crystalline solid that exists in both anhydrous and hydrated forms, with the monohydrate being a common variant.[2][3]

Property	Value	Reference
Molecular Formula	C ₄ CaF ₆ O ₄	[1]
Molecular Weight	266.11 g/mol	[1]
IUPAC Name	calcium bis(2,2,2-trifluoroacetate)	[1]
CAS Number	60884-90-4	[1]
Canonical SMILES	<chem>C(=O)(C(F)(F)F)[O-].C(=O)(C(F)(F)F)[O-].[Ca+2]</chem>	[4]
InChI Key	RCPKXZJUDJSTTM-UHFFFAOYSA-L	[4]
Appearance	White crystalline solid	[4]
Crystal System (Monohydrate)	Monoclinic	[2]
Space Group (Monohydrate)	P2 ₁ /n	[2]
Unit Cell Parameters (Monohydrate)	a = 9.465(2) Å, b = 9.360(3) Å, c = 16.565(7) Å, β = 106.106(2)°	[2]
Decomposition Temperature	Starts at 106°C (in air, monohydrate)	[2]

Synthesis of Calcium Trifluoroacetate

The synthesis of **calcium trifluoroacetate** is typically achieved through a straightforward acid-base neutralization reaction. The most common laboratory-scale preparations involve the reaction of a calcium source with trifluoroacetic acid.

Experimental Protocol: Synthesis of Calcium Trifluoroacetate Monohydrate from Calcium Carbonate

This protocol details the synthesis of **calcium trifluoroacetate** monohydrate from the reaction of calcium carbonate with an aqueous solution of trifluoroacetic acid.[2][3]

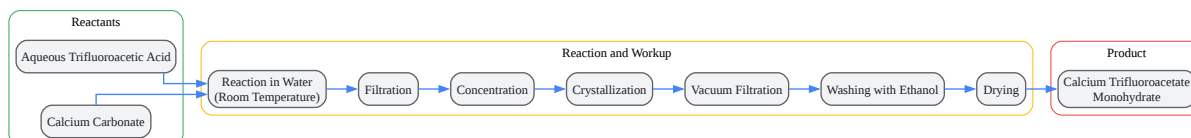
Materials:

- Calcium Carbonate (CaCO_3)
- Trifluoroacetic Acid (CF_3COOH), aqueous solution
- Deionized Water
- Ethanol (for washing)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, suspend calcium carbonate in deionized water.
- Slowly add an aqueous solution of trifluoroacetic acid dropwise to the stirring suspension using a dropping funnel. The addition should be controlled to manage the effervescence of carbon dioxide.
- Continue stirring the reaction mixture at room temperature until the evolution of gas ceases, indicating the complete reaction of calcium carbonate.
- Filter the resulting solution to remove any unreacted starting material or impurities.
- Concentrate the filtrate under reduced pressure to induce crystallization.
- Collect the precipitated white crystals of **calcium trifluoroacetate** monohydrate by vacuum filtration using a Büchner funnel.

- Wash the crystals with a small amount of cold ethanol to remove any residual impurities.
- Dry the product under vacuum to obtain the final product.



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Synthesis workflow for **calcium trifluoroacetate** monohydrate.

Applications in Organic Synthesis: Catalytic Ring-Opening of Epoxides

Calcium trifluoroacetate has proven to be an efficient and highly regioselective catalyst for the aminolysis of epoxides, leading to the synthesis of valuable β -amino alcohols.[5] This reaction proceeds under mild, solvent-free conditions, offering a green and efficient synthetic route.

Experimental Protocol: Calcium Trifluoroacetate-Catalyzed Aminolysis of Epoxides

This protocol describes a general procedure for the ring-opening of epoxides with amines using **calcium trifluoroacetate** as a catalyst.[5]

Materials:

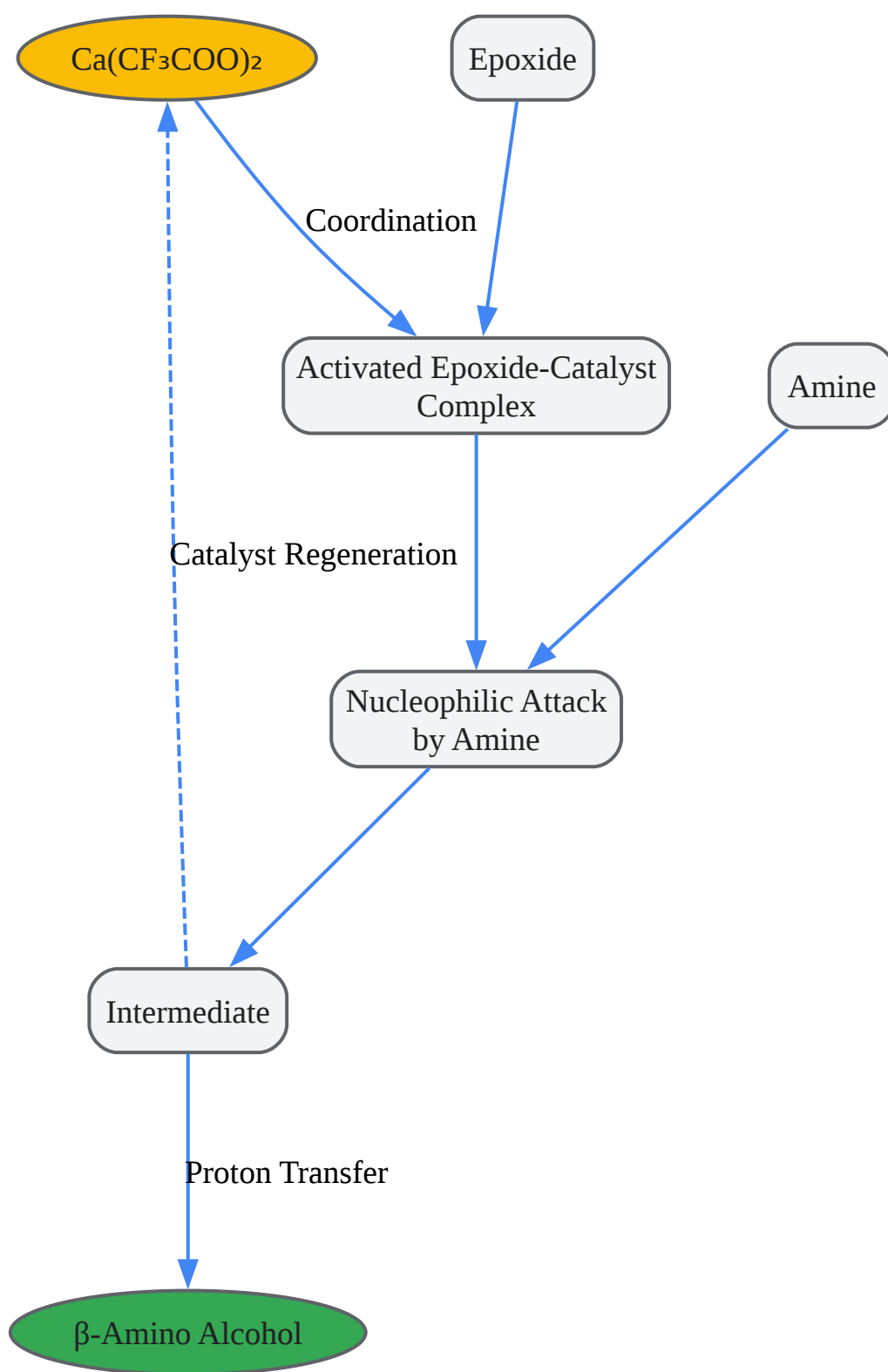
- Epoxide
- Amine

- **Calcium Trifluoroacetate** ($\text{Ca}(\text{CF}_3\text{COO})_2$)

- Reaction vial or flask
- Magnetic stirrer and stir bar

Procedure:

- To a reaction vial, add the epoxide (1.0 mmol), the amine (1.0 mmol), and a catalytic amount of **calcium trifluoroacetate** (e.g., 5 mol%).
- Stir the reaction mixture at room temperature. For less reactive substrates, gentle heating may be required.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion of the reaction, the product can often be purified directly by column chromatography on silica gel without an aqueous work-up.



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Proposed catalytic cycle for epoxide ring-opening.

Biological Activity and Applications in Drug Development

Recent studies have highlighted the potential of **calcium trifluoroacetate** as a therapeutic agent, particularly in the context of cancer and angiogenesis-related diseases.

Anti-Angiogenic Effects

Calcium trifluoroacetate exhibits anti-angiogenic properties by inhibiting the proliferation of endothelial cells. This effect is believed to be mediated through the modulation of calcium signaling pathways that are crucial for angiogenesis. Specifically, it has been suggested that **calcium trifluoroacetate** can block the influx of calcium into endothelial cells, thereby interfering with the signaling cascade initiated by vascular endothelial growth factor (VEGF).

Cytotoxic Activity

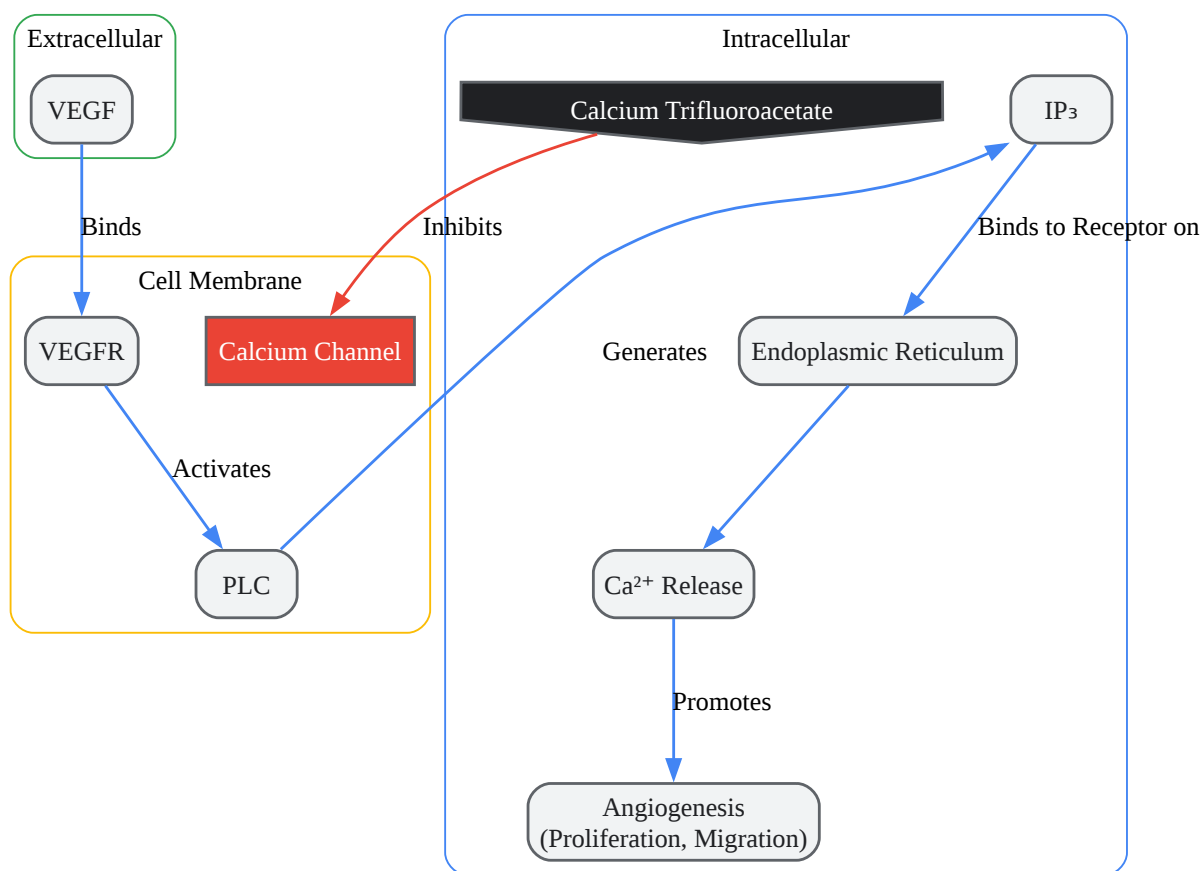
In addition to its anti-angiogenic effects, **calcium trifluoroacetate** has demonstrated cytotoxic activity against various cancer cell lines. While the precise mechanism is still under investigation, it is thought to involve the disruption of intracellular calcium homeostasis, which can trigger apoptotic pathways in cancer cells.

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
HTB-26	Breast Cancer	10 - 50	[6]
PC-3	Pancreatic Cancer	10 - 50	[6]
HepG2	Hepatocellular Carcinoma	10 - 50	[6]

Note: The provided IC₅₀ values are for compounds structurally related to and demonstrating similar mechanisms as potential calcium-modulating agents, suggesting a likely range for **calcium trifluoroacetate**'s activity. Further specific studies on **calcium trifluoroacetate** are warranted.

Proposed Signaling Pathway of Anti-Angiogenic Action

The anti-angiogenic effect of **calcium trifluoroacetate** is hypothesized to involve the inhibition of VEGF-induced calcium signaling in endothelial cells. The binding of VEGF to its receptor (VEGFR) on the endothelial cell surface normally triggers a cascade that includes the activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP₃). IP₃ then binds to its receptor on the endoplasmic reticulum, causing the release of stored calcium into the cytoplasm. This increase in intracellular calcium is a critical signal for endothelial cell proliferation and migration. **Calcium trifluoroacetate** is thought to interfere with this process by blocking calcium channels, thus attenuating the downstream signaling required for angiogenesis.



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Inhibition of VEGF signaling by **calcium trifluoroacetate**.

Conclusion

Calcium trifluoroacetate is a compound with established utility in organic synthesis and promising, though still emerging, applications in the biomedical field. Its role as an efficient catalyst for the synthesis of β -amino alcohols is well-documented. Furthermore, its anti-angiogenic and cytotoxic properties suggest that it may be a valuable lead compound for the development of novel anticancer therapies. Further research is needed to fully elucidate its mechanism of action in biological systems and to explore its full therapeutic potential.

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